

Exploring Metabolic Pathways with L-Isoleucine-15N,d10: A Technical Guide

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Compound of Interest

Compound Name: *L-Isoleucine-15N,d10*

Cat. No.: *B12426590*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the application of **L-Isoleucine-15N,d10** as a stable isotope tracer for elucidating metabolic pathways. L-Isoleucine, an essential branched-chain amino acid (BCAA), plays a crucial role in various physiological processes, and its metabolism is implicated in numerous diseases, including metabolic disorders and cancer. The use of isotopically labeled L-Isoleucine, such as **L-Isoleucine-15N,d10**, enables researchers to trace its metabolic fate, quantify flux through specific pathways, and gain a deeper understanding of cellular and organismal metabolism.

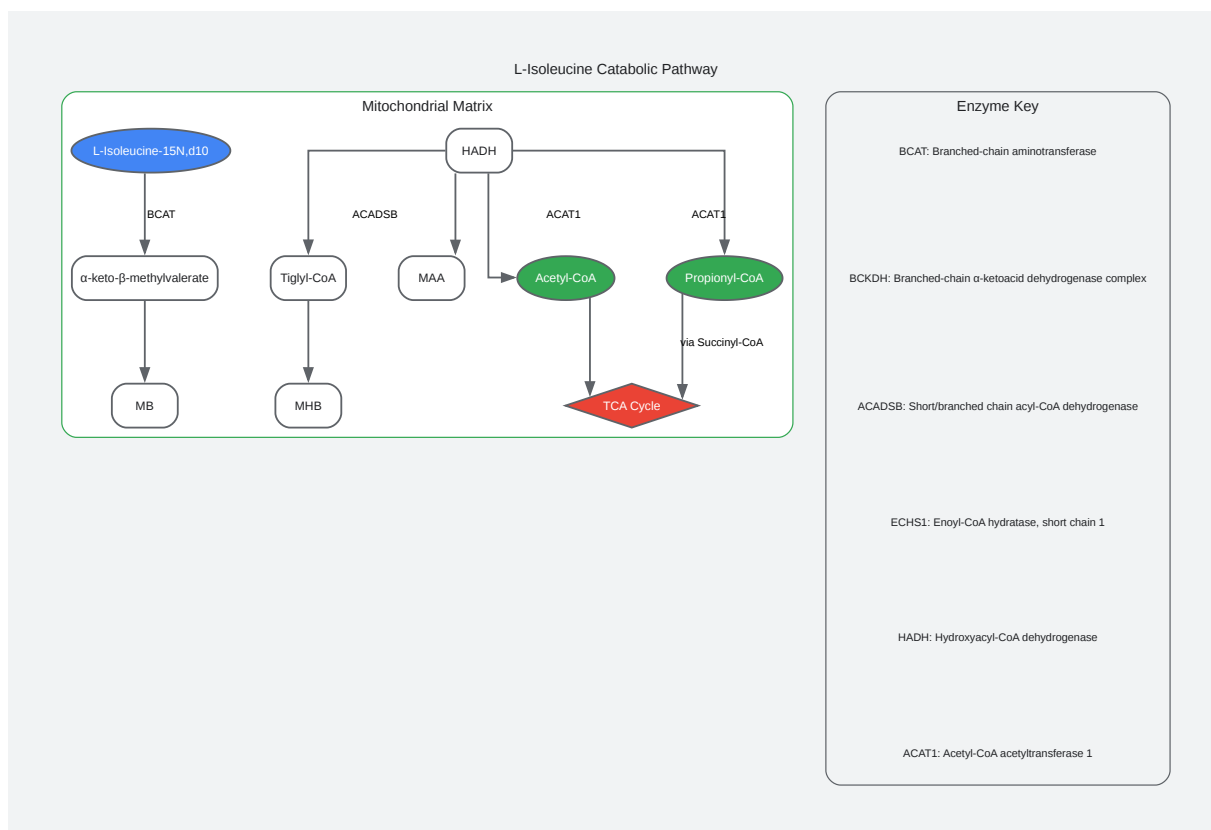
Core Concepts in Stable Isotope Tracing

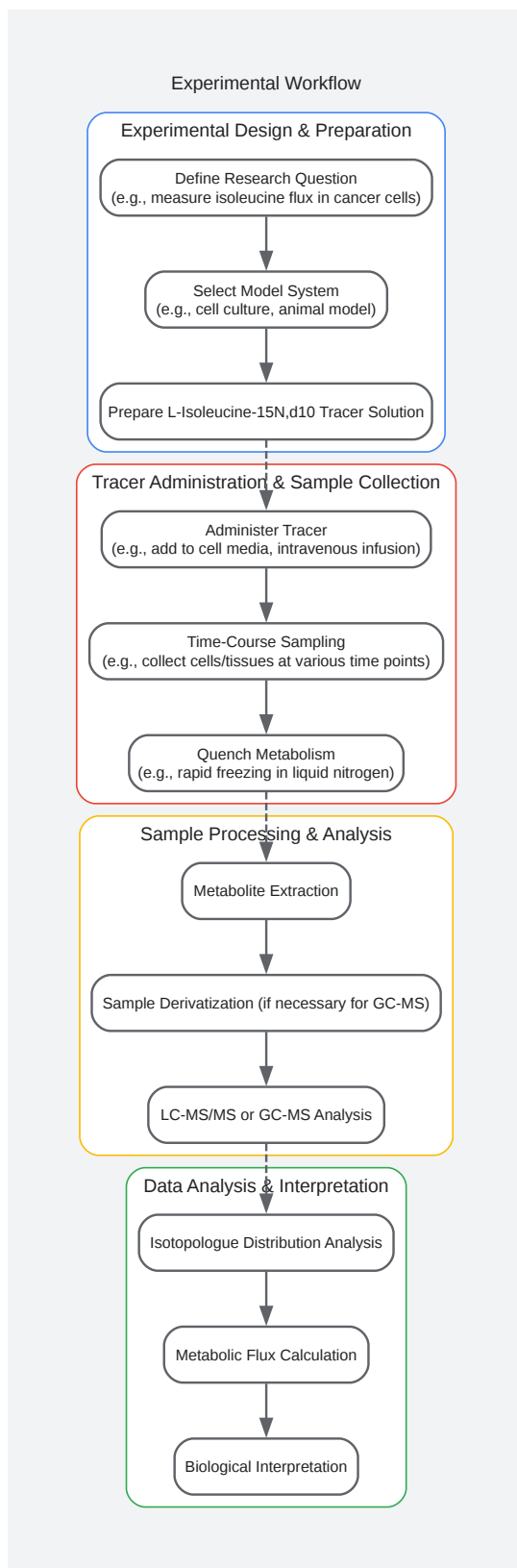
Stable isotope tracing is a powerful technique that involves the introduction of a molecule labeled with a heavy, non-radioactive isotope (e.g., ^{13}C , ^{15}N , ^2H) into a biological system. By tracking the incorporation of this isotope into downstream metabolites, researchers can delineate metabolic pathways and quantify the rate of metabolic reactions, known as metabolic flux. **L-Isoleucine-15N,d10** is a valuable tracer because the heavy nitrogen (^{15}N) and deuterium (d10) atoms allow for clear differentiation from the endogenous, unlabeled isoleucine pool by mass spectrometry.

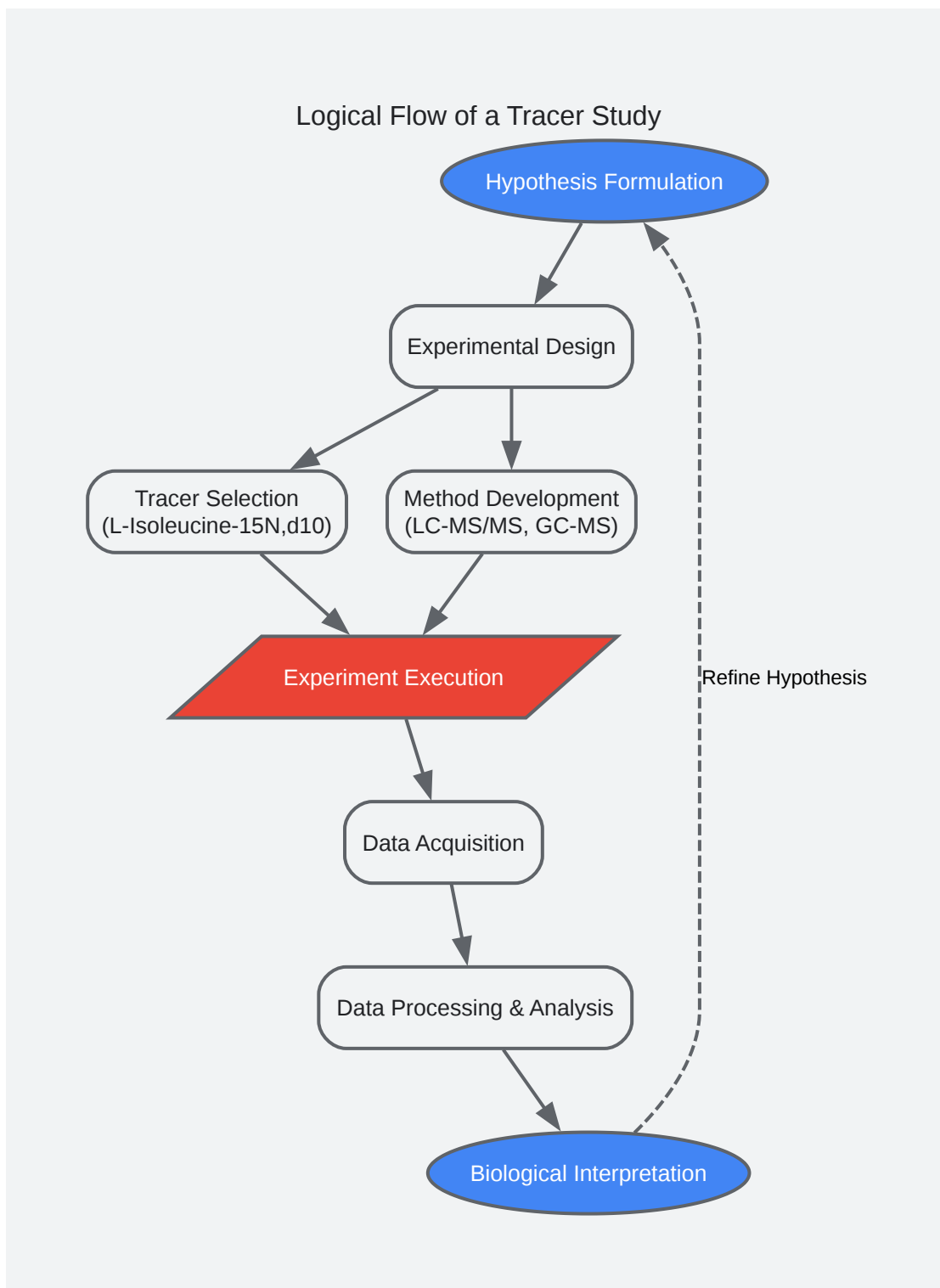
L-Isoleucine Catabolic Pathway

The catabolism of L-Isoleucine is a multi-step enzymatic process that ultimately yields acetyl-CoA and propionyl-CoA, which can then enter the tricarboxylic acid (TCA) cycle for energy

production or be utilized in other biosynthetic pathways. Understanding this pathway is fundamental to interpreting data from tracer studies using **L-Isoleucine-¹⁵N,²D₁₀**.







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